

A Technical Guide to the Solubility of 2-(Diisopropylamino)ethyl Chloride

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Compound of Interest

Compound Name: 2-(Diisopropylamino)ethyl chloride

Cat. No.: B027519

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Audience: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **2-(Diisopropylamino)ethyl chloride** and its more commonly used hydrochloride salt. It is intended to serve as a vital resource for professionals in organic synthesis, medicinal chemistry, and materials science who utilize this versatile building block.

Introduction

2-(Diisopropylamino)ethyl chloride is a key synthetic intermediate used to introduce the diisopropylaminoethyl moiety into a wide range of molecules.^[1] It is a fundamental building block in the synthesis of pharmaceuticals, agrochemicals, and other specialty chemicals.^{[1][2]} Due to its reactivity and role as an alkylating agent, understanding its solubility is critical for reaction optimization, purification, and formulation development.

This compound is most frequently supplied and used as its hydrochloride salt (CAS: 4261-68-1) to enhance stability and ease of handling compared to the free base (CAS: 96-79-7).^[1] The presence of the salt form significantly influences its solubility profile, generally increasing its affinity for polar solvents. This guide will address both the free base and its hydrochloride salt, providing available solubility data, experimental protocols for solubility determination, and contextual workflows.

Physicochemical Properties

A summary of the key physicochemical properties for both the free base and the hydrochloride salt is presented below.

Property	2-(Diisopropylamino)ethyl chloride (Free Base)	2-(Diisopropylamino)ethyl chloride hydrochloride (Salt)
CAS Number	96-79-7[4]	4261-68-1[1][2]
Molecular Formula	C ₈ H ₁₈ ClN[4]	C ₈ H ₁₉ Cl ₂ N[2]
Molecular Weight	163.69 g/mol [4]	200.15 g/mol [1]
Appearance	Colorless liquid[5]	White to off-white or yellow crystalline powder[1][3][5]
Melting Point	Not applicable	131-134 °C[1][6][7]
pH	Not applicable	4.0-4.5 (10 g/L in H ₂ O at 20°C) [5][6][7]
Key Feature	-	Hygroscopic (readily absorbs moisture)[5]

Solubility Profile

Precise quantitative solubility data for **2-(Diisopropylamino)ethyl chloride** hydrochloride in a broad range of organic solvents is not extensively published in peer-reviewed literature. The available information is often qualitative, derived from its use in various chemical reactions. The hydrochloride salt's ionic nature makes it soluble in polar solvents, particularly water and alcohols.

Solvent	Formula	Type	Solubility of Hydrochloride Salt (CAS 4261-68-1)
Water	H ₂ O	Protic, Polar	Soluble (0.1 g/mL)[5]
Alcohols (general)	R-OH	Protic, Polar	Soluble
Methanol	CH ₃ OH	Protic, Polar	Soluble (Used as a solvent for HCl generation)[1][8]
Ethanol	C ₂ H ₅ OH	Protic, Polar	Soluble (Used as a reaction solvent)[1]
Toluene	C ₇ H ₈	Aprotic, Nonpolar	Used as a reaction solvent, suggesting at least partial solubility, especially at elevated temperatures[1][9]
Acetone	C ₃ H ₆ O	Aprotic, Polar	Used as a reaction solvent[1]
Dichloromethane	CH ₂ Cl ₂	Aprotic, Polar	Used as a reaction solvent[1][9]
Chloroform	CHCl ₃	Aprotic, Polar	Used as a reaction solvent[1][9]
1,4-Dioxane	C ₄ H ₈ O ₂	Aprotic, Polar	Soluble (Used as a solvent for HCl solutions)[8]
Ethyl Acetate	C ₄ H ₈ O ₂	Aprotic, Polar	Less effective as a reaction solvent; used for washing precipitates, suggesting lower solubility[1][8]

Diethyl Ether

 $(C_2H_5)_2O$

Aprotic, Nonpolar

Used to precipitate the hydrochloride salt, indicating low solubility[8]

Experimental Protocols

Protocol for Solubility Determination

This protocol provides a general method for qualitatively and semi-quantitatively determining the solubility of a substance like **2-(Diisopropylamino)ethyl chloride** hydrochloride in a given solvent.

Objective: To determine if the compound is soluble, partially soluble, or insoluble in a specific solvent at a set concentration and temperature.

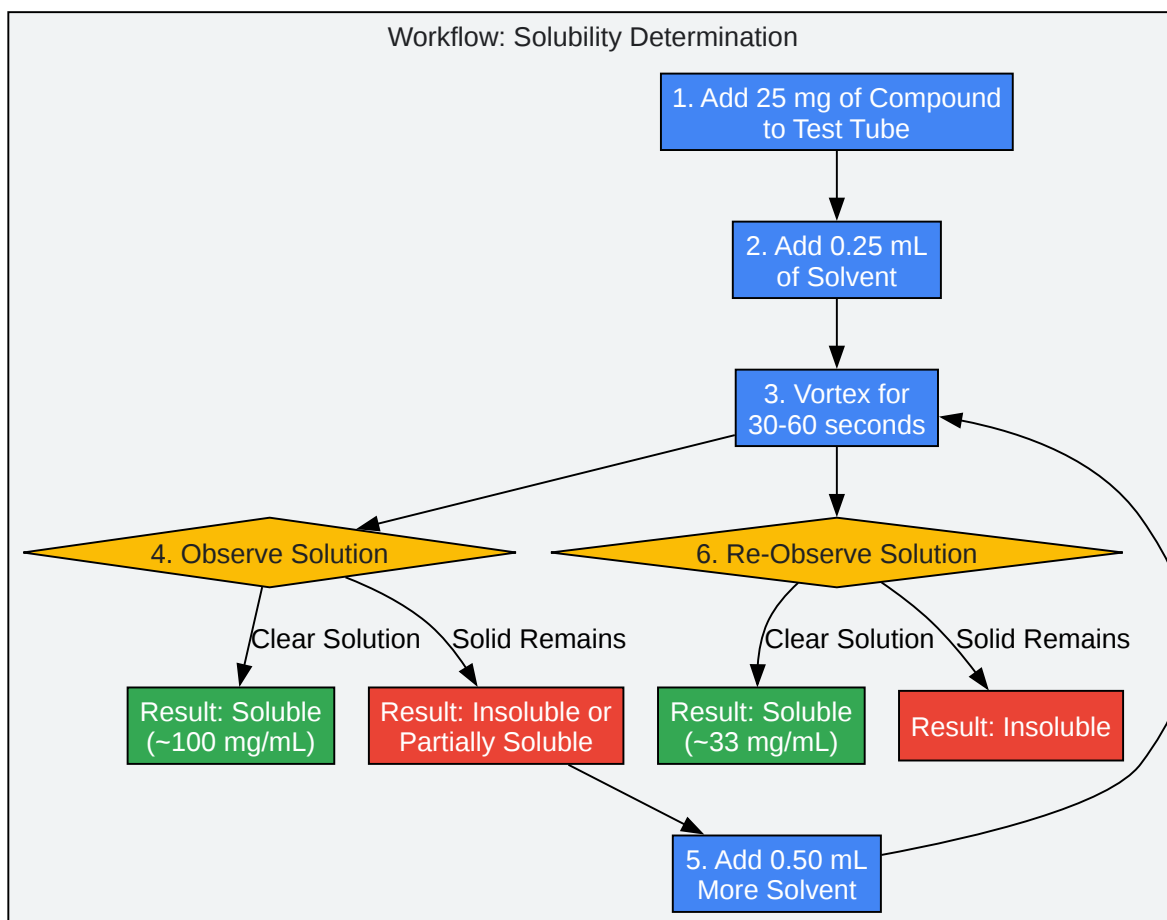
Materials:

- **2-(Diisopropylamino)ethyl chloride** hydrochloride
- Selected organic solvents (e.g., ethanol, toluene, ethyl acetate)
- Small test tubes or vials (e.g., 13x100 mm)
- Vortex mixer
- Analytical balance
- Graduated pipettes or micropipettes

Procedure:

- Preparation: Weigh 25 mg of **2-(Diisopropylamino)ethyl chloride** hydrochloride and place it into a small, dry test tube.[10][11]
- Solvent Addition: Add 0.25 mL of the selected solvent to the test tube.

- Mixing: Vigorously shake or vortex the test tube for 30-60 seconds to facilitate dissolution.
[\[10\]](#)[\[11\]](#)
- Observation (Room Temperature): Observe the mixture.
 - Soluble: If the solid completely dissolves, forming a clear solution, the compound is considered soluble at a concentration of ~100 mg/mL.
 - Partially Soluble: If some solid remains but a significant portion has visibly dissolved, the compound is partially soluble.
 - Insoluble: If the solid does not appear to dissolve, the compound is considered insoluble or sparingly soluble.
- Incremental Addition (for insoluble/partially soluble): If the compound is not fully soluble, add another 0.50 mL of the solvent (for a total of 0.75 mL) and repeat the mixing and observation steps.[\[10\]](#)[\[11\]](#) Solubility at a lower concentration (~33 mg/mL) can then be assessed.
- Temperature Effect (Optional): Gently warm the test tube in a water bath to observe the effect of temperature on solubility. Note if the compound dissolves upon heating and if it precipitates upon cooling. This is crucial for recrystallization procedures.[\[1\]](#)
- Documentation: Record all observations, including the solvent used, amount of compound and solvent, and the outcome at each stage.



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Workflow for determining solubility.

Protocol for a Typical Synthetic Application (Alkylation)

This protocol describes a general procedure for an N-alkylation reaction using **2-(Diisopropylamino)ethyl chloride** hydrochloride, a common application for this reagent. The hydrochloride salt must first be neutralized to its free base form to act as a nucleophile.

Objective: To alkylate a nucleophile (e.g., a phenol or amine) with the diisopropylaminoethyl group.

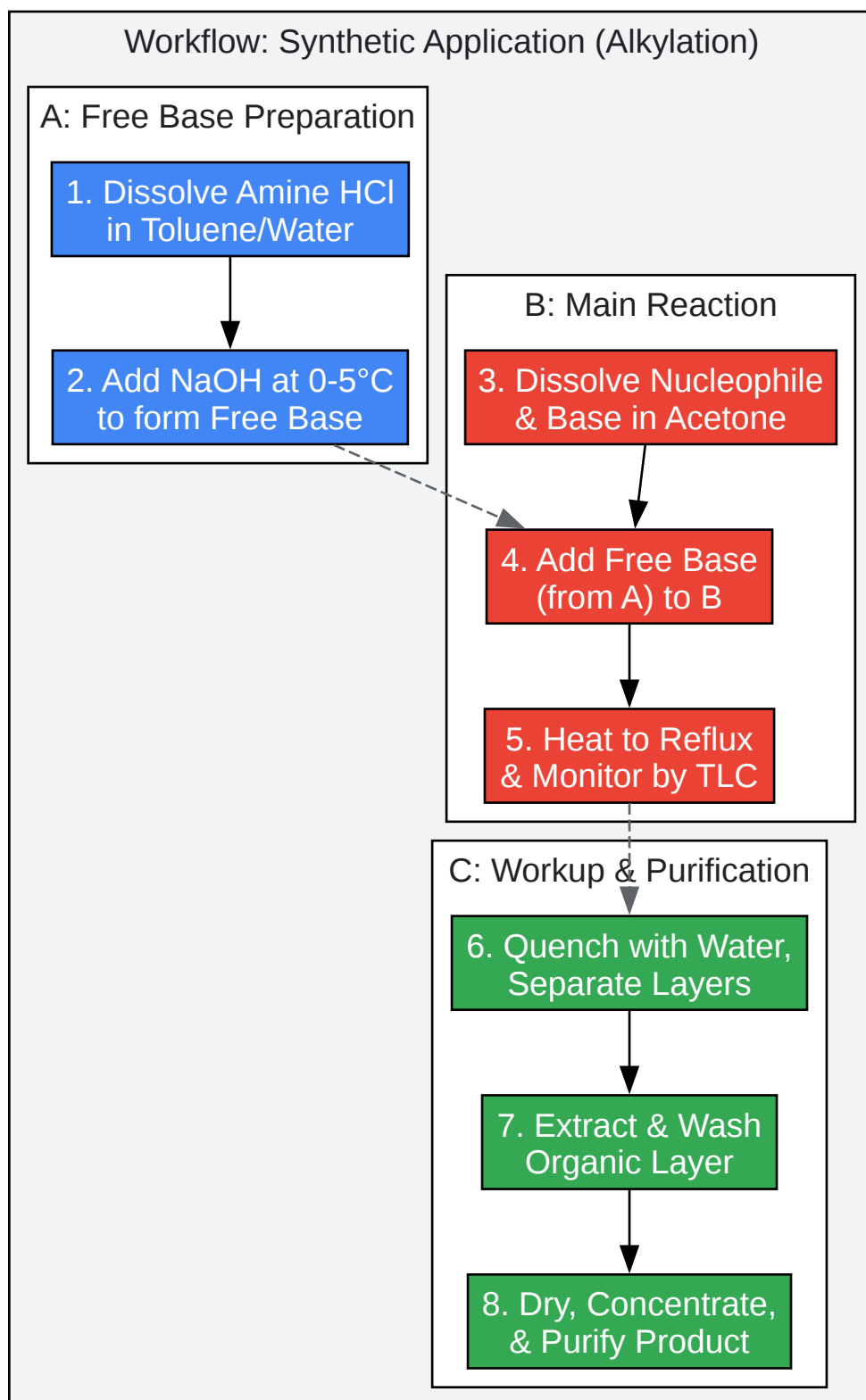
Materials:

- Nucleophile (e.g., 4-hydroxyacetophenone)
- **2-(Diisopropylamino)ethyl chloride** hydrochloride
- Strong base (e.g., sodium hydroxide, potassium carbonate)
- Solvent (e.g., Toluene, Acetone)
- Phase Transfer Catalyst (e.g., TBAB), if needed
- Water (for workup)
- Organic solvent for extraction (e.g., Ethyl Acetate)

Procedure:

- Neutralization of Amine Salt: In a reaction vessel, dissolve **2-(Diisopropylamino)ethyl chloride** hydrochloride in a biphasic mixture of water and a suitable organic solvent like toluene.^{[1][12]} Cool the mixture to 0-5°C.
- Basification: Slowly add a strong base (e.g., 50% NaOH solution) to the mixture with vigorous stirring until the aqueous layer is basic. This converts the hydrochloride salt to its free base, which will preferentially move into the organic layer.^[12]
- Deprotonation of Nucleophile: In a separate primary reaction vessel, dissolve the nucleophile (e.g., phenol) and a base (e.g., potassium carbonate) in a solvent (e.g., acetone). Stir to form the more reactive nucleophilic species (e.g., phenoxide).^[1]
- Alkylation Reaction: Add the organic layer containing the free base of **2-(Diisopropylamino)ethyl chloride** from step 2 to the primary reaction vessel.
- Heating: Heat the reaction mixture to reflux (e.g., 95-100°C for toluene) for several hours.^[1]

- **Monitoring:** Monitor the reaction's progress using an appropriate technique, such as Thin Layer Chromatography (TLC), until the starting material is consumed.[\[12\]](#)
- **Workup:** Cool the reaction mixture to room temperature. Quench with water and separate the organic layer. Wash the organic layer with water or brine to remove inorganic salts.
- **Purification:** Dry the organic layer over an anhydrous salt (e.g., Na_2SO_4), filter, and concentrate the solvent under reduced pressure. The crude product can then be purified by column chromatography, distillation, or recrystallization.



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General workflow for an alkylation reaction.

Conclusion

2-(Diisopropylamino)ethyl chloride, particularly its hydrochloride salt, is an indispensable reagent in chemical synthesis. While detailed quantitative solubility data remains sparse, its behavior as an ionic salt provides clear guidance for solvent selection. It exhibits high solubility in polar protic solvents like water and alcohols and is sufficiently soluble in various polar aprotic and nonpolar solvents under specific reaction conditions to be highly effective. The protocols and workflows provided in this guide offer a practical framework for researchers to effectively handle and utilize this compound, ensuring successful outcomes in their synthetic endeavors.

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